

Application Notes and Protocols for the Detection of N-Nitroso Epinephrine

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Compound of Interest

Compound Name: *N-Nitroso Epinephrine*

CAS No.: 3006789-99-4

Cat. No.: B16341646

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Nitroso Epinephrine is a nitrosamine drug substance-related impurity (NDSRI) that can form during the manufacturing or storage of epinephrine-containing pharmaceutical products. [1][2][3][4][5] Nitrosamine impurities are a class of compounds that are considered probable human carcinogens, making their detection and control in drug products a critical regulatory concern. [6][7][8] Regulatory bodies, such as the U.S. Food and Drug Administration (FDA), have established strict acceptable intake (AI) limits for nitrosamines to ensure patient safety. [1] Consequently, highly sensitive and specific analytical methods are required for the detection and quantification of **N-Nitroso Epinephrine** at trace levels.

This document provides an overview of the analytical considerations for detecting **N-Nitroso Epinephrine**, including a summary of regulatory limits, a detailed analytical protocol using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), and a general experimental workflow.

Regulatory Context and Acceptable Intake Limits

The FDA has set an Acceptable Intake (AI) limit for **N-Nitroso Epinephrine**, which is a critical parameter for determining the required sensitivity of any analytical method. This limit informs the target Limit of Detection (LOD) and Limit of Quantification (LOQ) for the analytical procedure.

Impurity	Regulatory Body	Acceptable Intake (AI) Limit
N-Nitroso Epinephrine	U.S. FDA	100 ng/day ^[1]

It is essential to note that these limits are subject to change based on evolving toxicological data and regulatory updates. Therefore, it is crucial to refer to the latest guidance from relevant authorities.

Analytical Methodologies for N-Nitroso Epinephrine Detection

Several advanced analytical techniques are suitable for the trace-level detection of nitrosamine impurities. Due to its high sensitivity and selectivity, Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) is a widely adopted method for the quantification of nitrosamines in pharmaceutical matrices.^{[8][9][10][11]} Other techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and High-Resolution Mass Spectrometry (HRMS) are also employed.^{[8][12][13]}

The selection of the analytical method depends on the physicochemical properties of the nitrosamine and the complexity of the drug product matrix. For **N-Nitroso Epinephrine**, which is a relatively polar and non-volatile compound, LC-MS/MS is a highly suitable technique.

Experimental Protocol: Quantification of N-Nitroso Epinephrine by LC-MS/MS

This protocol provides a general procedure for the determination of **N-Nitroso Epinephrine** in an epinephrine drug product. Method development and validation are essential to ensure the

suitability of this protocol for a specific product matrix.

1. Materials and Reagents

- **N-Nitroso Epinephrine** reference standard[1][2][4][5]
- Epinephrine drug substance/product
- LC-MS grade methanol
- LC-MS grade acetonitrile
- LC-MS grade water
- Formic acid (≥99%)
- Ammonium formate
- Solid Phase Extraction (SPE) cartridges (e.g., C18 or a mixed-mode cation exchange)

2. Instrumentation

- High-Performance Liquid Chromatography (HPLC) system
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source
- Analytical column (e.g., C18, 2.1 x 100 mm, 1.8 µm)

3. Standard Solution Preparation

- **Primary Stock Solution (100 µg/mL):** Accurately weigh and dissolve an appropriate amount of **N-Nitroso Epinephrine** reference standard in methanol.
- **Working Standard Solutions:** Prepare a series of working standard solutions by serially diluting the primary stock solution with a suitable diluent (e.g., 50:50 methanol:water) to create a calibration curve. The concentration range should bracket the expected level of the impurity and the LOQ. A typical range might be 0.1 ng/mL to 100 ng/mL.

4. Sample Preparation

- Accurately weigh a portion of the epinephrine drug product.
- Dissolve the sample in a suitable solvent. The choice of solvent will depend on the formulation of the drug product.
- Solid Phase Extraction (SPE): To remove matrix interferences and concentrate the analyte, pass the dissolved sample through an appropriately conditioned SPE cartridge.
 - Condition the SPE cartridge with methanol followed by water.
 - Load the sample onto the cartridge.
 - Wash the cartridge with a weak solvent to remove interfering substances.
 - Elute the **N-Nitroso Epinephrine** with a suitable elution solvent (e.g., methanol or acetonitrile).
- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a known volume of the mobile phase or a suitable diluent for LC-MS/MS analysis.

5. LC-MS/MS Method Parameters (Example)

Parameter	Condition
LC Column	C18, 2.1 x 100 mm, 1.8 μ m
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient	Optimized for separation of N-Nitroso Epinephrine from other components
Flow Rate	0.3 mL/min
Column Temperature	40 °C
Injection Volume	5 μ L
Ionization Mode	Electrospray Ionization (ESI), Positive
Scan Type	Multiple Reaction Monitoring (MRM)
MRM Transitions	To be determined using the N-Nitroso Epinephrine reference standard (precursor ion - > product ion)
Collision Energy	Optimized for the specific MRM transitions

6. Data Analysis and Quantification

- Generate a calibration curve by plotting the peak area of the **N-Nitroso Epinephrine** standard against its concentration.
- Determine the concentration of **N-Nitroso Epinephrine** in the sample by interpolating its peak area from the calibration curve.
- Calculate the final concentration of the impurity in the drug product, taking into account the initial sample weight and any dilution factors.

7. Method Validation The analytical method should be validated according to ICH Q2(R1) guidelines. Key validation parameters include:

- Specificity

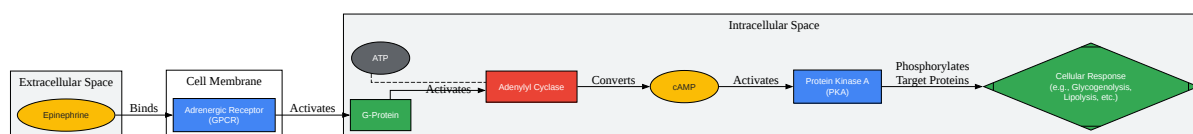
- Linearity
- Range
- Accuracy
- Precision (Repeatability and Intermediate Precision)
- Limit of Detection (LOD)
- Limit of Quantification (LOQ)
- Robustness

Based on methods for other nitrosamines, a target LOD for **N-Nitroso Epinephrine** should be in the low ng/mL range (e.g., below 1.0 ng/mL) to ensure that the method is sensitive enough to control the impurity at the acceptable intake limit.[13]

Visualizations

Adrenergic Signaling Pathway

The following diagram illustrates the signaling pathway of epinephrine, the parent drug of **N-Nitroso Epinephrine**. Understanding this pathway is crucial for assessing any potential biological impact of the impurity.

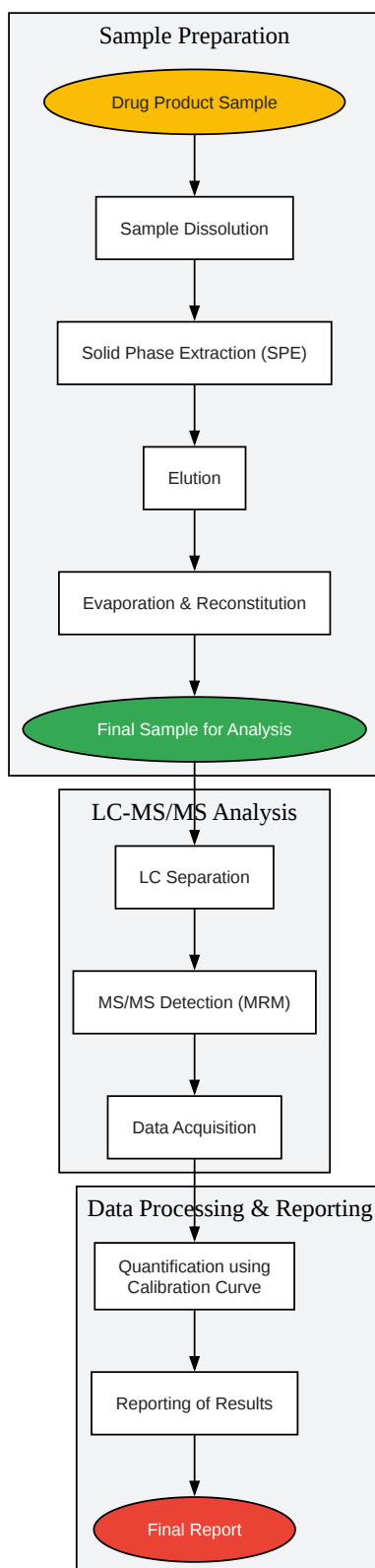


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Caption: Adrenergic signaling pathway of Epinephrine.

Experimental Workflow for N-Nitroso Epinephrine Detection

The following diagram outlines the general workflow for the analysis of **N-Nitroso Epinephrine** in a pharmaceutical product.



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Caption: General workflow for **N-Nitroso Epinephrine** analysis.

Conclusion

The control of **N-Nitroso Epinephrine** in pharmaceutical products is a critical aspect of ensuring drug safety. The implementation of sensitive and validated analytical methods, such as the LC-MS/MS protocol outlined in these notes, is essential for meeting regulatory requirements and protecting public health. Researchers, scientists, and drug development professionals must stay informed about the latest regulatory guidance and analytical best practices for the detection and control of nitrosamine impurities.

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